

Topoisomerase II inhibitor 13 stability in cell culture media

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Compound of Interest

Compound Name: *Topoisomerase II inhibitor 13*

Cat. No.: *B7740705*

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Technical Support Center: Topoisomerase II Inhibitor 13

Welcome to the technical support center for **Topoisomerase II Inhibitor 13**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments involving this compound.

Frequently Asked Questions (FAQs)

Q1: What is **Topoisomerase II Inhibitor 13** and what is its mechanism of action?

Topoisomerase II Inhibitor 13 is a small molecule that inhibits the activity of topoisomerase II (Topo II), an essential enzyme that resolves DNA topological problems during cellular processes like replication and transcription.^{[1][2][3]} This inhibitor belongs to the class of non-intercalative topoisomerase II catalytic inhibitors.^[4] Unlike Topo II poisons (e.g., etoposide), which stabilize the covalent Topo II-DNA cleavage complex leading to DNA double-strand breaks, catalytic inhibitors interfere with the enzymatic cycle of Topo II without causing this accumulation of DNA damage.^{[5][6]} This can lead to cell cycle arrest and apoptosis in cancer cells.

Q2: What are the recommended storage conditions for **Topoisomerase II Inhibitor 13**?

For long-term storage, the powdered form of **Topoisomerase II Inhibitor 13** should be stored at -20°C for up to 3 years or at 4°C for up to 2 years. Once dissolved in a solvent such as DMSO, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[4]

Q3: In which cell lines has **Topoisomerase II Inhibitor 13** shown anti-proliferative activity?

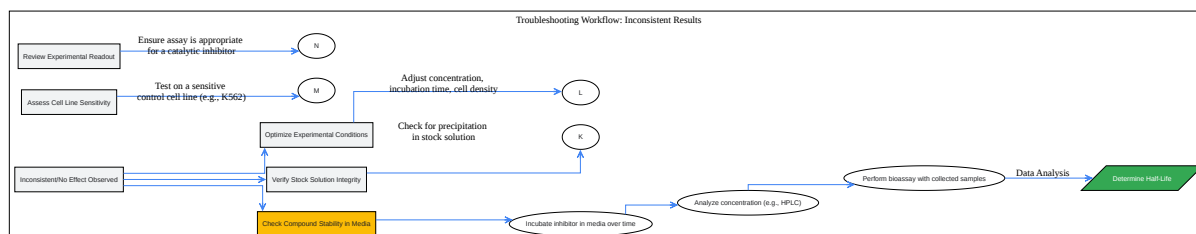
Topoisomerase II Inhibitor 13 has demonstrated anti-proliferative activity against a variety of cancer cell lines. The half-maximal inhibitory concentration (IC50) values for some of these cell lines are summarized in the table below.

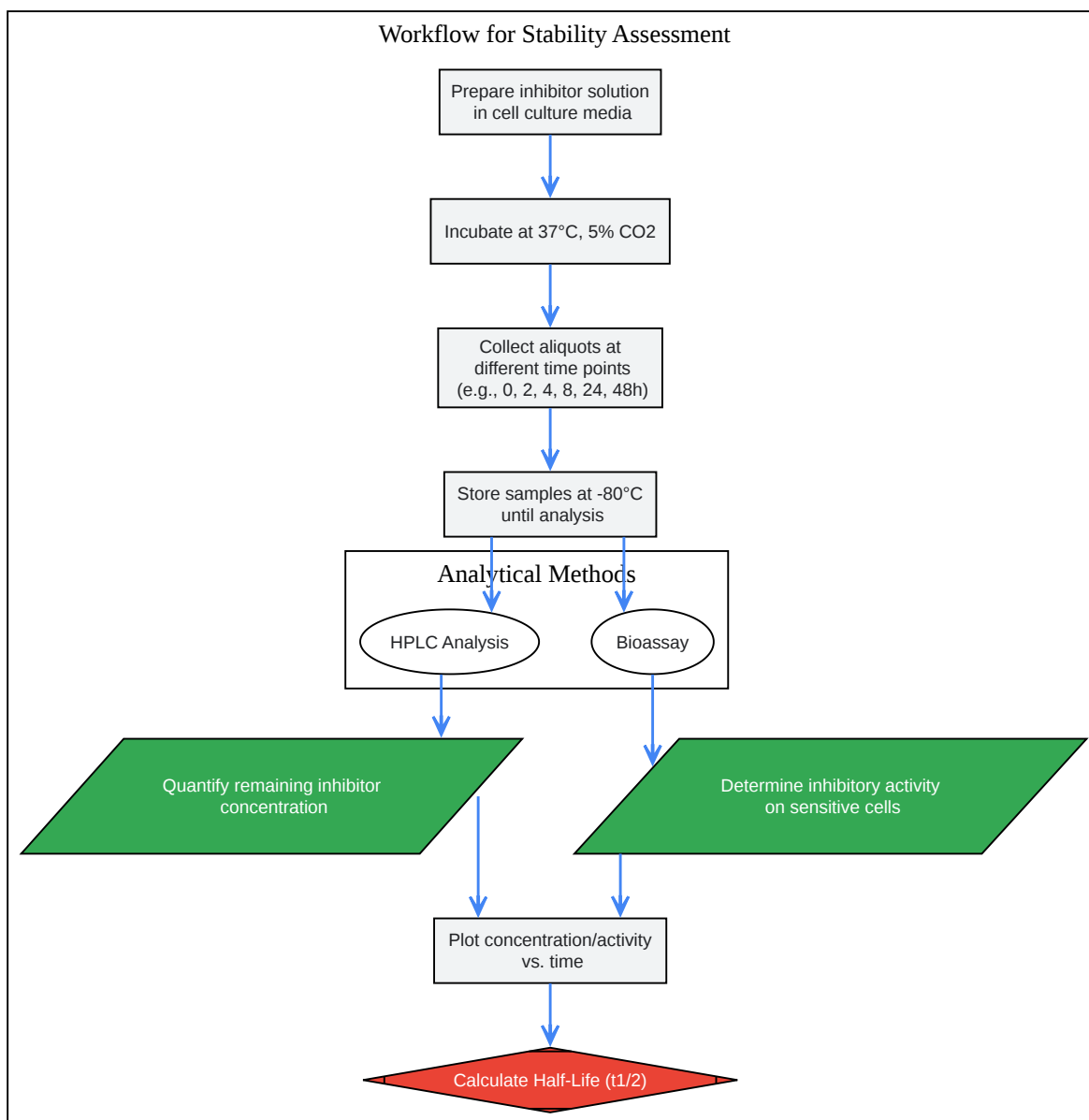
Cell Line	Cancer Type	IC50 (μM)
MDA-MB-231	Breast Cancer	25.85
A549	Lung Cancer	1.82
K562	Chronic Myelogenous Leukemia	10.38
Raji	Burkitt's Lymphoma	1.73
HL-60	Acute Promyelocytic Leukemia	1.23
HL-60/MX2	Doxorubicin-resistant Leukemia	0.87
Data sourced from MedChemExpress. ^[4]		

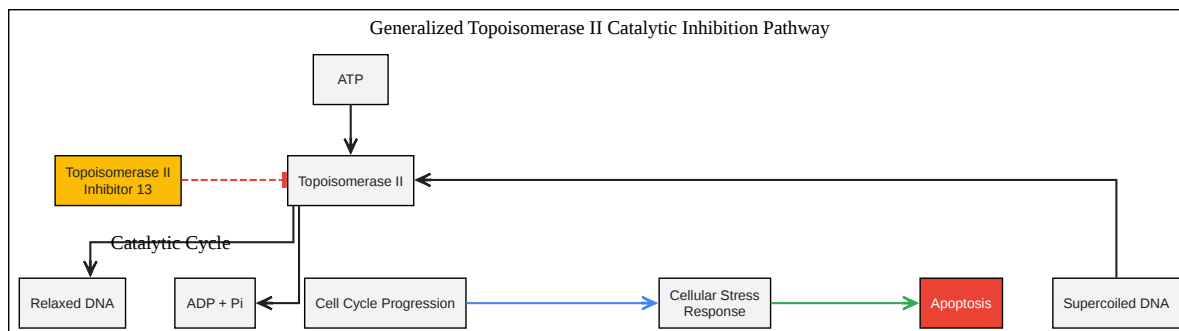
Troubleshooting Guides

Problem 1: Inconsistent or no observable effect of **Topoisomerase II Inhibitor 13** in my cell culture experiments.

This is a common issue that can arise from several factors related to the stability of the compound in the experimental setup.







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